

# Application Notes: Cephapirin Benzathine for Subclinical Endometritis in Buffaloes

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## Compound of Interest

Compound Name: Cephapirin Benzathine

Cat. No.: B047228

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## Introduction

Subclinical endometritis (SCE) in buffaloes is a significant cause of economic loss in the dairy industry, leading to impaired reproductive performance, including extended postpartum intervals to first estrus, increased days open, and reduced conception rates.[1] Unlike clinical endometritis, SCE presents no overt signs of uterine disease, making diagnosis challenging without specific diagnostic techniques. The primary diagnostic method is endometrial cytology, which identifies inflammation through an elevated percentage of polymorphonuclear cells (PMNs).[1][2] Intrauterine administration of **Cephapirin Benzathine**, a first-generation cephalosporin antibiotic, has emerged as an effective therapeutic intervention to improve uterine health and subsequent fertility in affected animals.[3][4][5]

Cephapirin acts via a broad-spectrum bactericidal mechanism effective against both Gram-positive and Gram-negative bacteria.[6] Its use in a single-dose intrauterine infusion provides a targeted treatment with minimal systemic absorption and a zero-hour milk withdrawal period, making it a practical choice for dairy operations.[5][6] These notes provide a comprehensive overview of the application of **Cephapirin Benzathine** for treating SCE in buffaloes, including quantitative efficacy data and detailed experimental protocols for researchers and veterinary professionals.

## Quantitative Data Summary

The efficacy of a single intrauterine dose of **Cephapirin Benzathine** has been evaluated in several studies, demonstrating significant improvements in clinical recovery and reproductive

parameters in buffaloes diagnosed with subclinical endometritis.

Table 1: Efficacy of **Cephapirin Benzathine** in Postpartum Buffaloes with SCE

Parameter	Cephapirin Treated Group (SCEP-CB)	Untreated Control Group (SCEP-C)	Significance	Reference
Number of Animals	15	14	-	[3][5]
Recovery Rate (%)	66.7%	28.6%	$p < 0.05$	[3][5]
Bacterial Clearance Rate (%)	38.5%	8.3%	$p > 0.05$	[3][5]
Reduction in Days Open	Reduced by 14 days	-	$p < 0.05$	[3][5]
Hazard Ratio for Pregnancy	As likely as healthy animals	0.28	-	[3][5]

Table 2: Efficacy of **Cephapirin Benzathine** in Repeat Breeder Buffaloes with SCE

Parameter	Cephapirin Treated Group (Group II)	Untreated Control Group (Group I)	Significance	Reference
Number of Animals	6	6	-	[4]
Recovery Rate (%)	83.33%	0%	$p \leq 0.05$	[4]
Conception Rate (%)	80.00%	0%	$p \leq 0.05$	[4]

## Experimental Protocols & Methodologies

### Protocol 1: Diagnosis of Subclinical Endometritis (SCE)

This protocol outlines the cytobrush technique for collecting endometrial samples for the diagnosis of SCE in buffaloes.

#### Materials:

- Sterile cytobrush with a protective sheath
- Clean, dry glass microscope slides
- Coplin jars with Diff-Quik or equivalent stain
- Light microscope
- 70% Ethanol
- Sterile gloves

#### Procedure:

- **Animal Restraint:** Properly restrain the buffalo in a chute or by other safe means.
- **Preparation:** Clean the vulvar region thoroughly with a non-irritating soap and water, then dry completely.
- **Sample Collection:**
  - Don a sterile glove and lubricate the hand and arm.
  - Introduce the sheathed cytobrush into the vagina.
  - Guide the instrument through the cervix into the uterine body.
  - Once in the uterus, expel the brush from its protective sheath.

- Rotate the brush against the endometrial wall for approximately 30 seconds to collect the sample.
- Retract the brush back into the sheath before withdrawing it from the reproductive tract to prevent contamination.
- Slide Preparation:
  - Immediately after collection, gently roll the cytobrush onto a clean glass slide. Do not smear.
  - Air-dry the slide rapidly.
- Staining and Analysis:
  - Stain the slide using a Diff-Quik staining protocol.
  - Examine the slide under a light microscope at 400x magnification.
  - Count a minimum of 200 endometrial and immune cells.
  - Diagnosis: A diagnosis of SCE is confirmed if the percentage of polymorphonuclear cells (PMNs) exceeds the established threshold. For postpartum buffaloes, this is often >10% PMNs at 35 days postpartum (DPP) or  $\geq 6\%$  at 5 weeks postpartum.<sup>[1][3]</sup> For repeat breeders, a threshold of  $\geq 10\%$  is commonly used.<sup>[2]</sup>

## Protocol 2: Intrauterine Administration of Cephapirin Benzathine

This protocol details the procedure for administering a single dose of **Cephapirin Benzathine** into the uterus.

Materials:

- Single-dose syringe containing 500 mg **Cephapirin Benzathine** (e.g., Metricef®).<sup>[4][6][7]</sup>
- Sterile, disposable insemination catheter.

- Sterile gloves.
- 70% Ethanol and cleaning supplies.

#### Procedure:

- Animal Preparation: Restrain the animal and prepare the vulvar region as described in Protocol 1.
- Syringe Preparation: Shake the **Cephapirin Benzathine** syringe well before use and securely attach it to the sterile catheter.[\[6\]](#)
- Catheter Insertion:
  - With a gloved hand in the rectum, grasp and stabilize the cervix.[\[6\]](#)
  - Gently guide the catheter through the vagina and cervix into the uterine body. This may require gentle manipulation of the cervix.[\[6\]](#)
- Administration: Once the catheter is correctly positioned in the uterine lumen, slowly depress the syringe plunger to infuse the entire 500 mg dose.[\[6\]](#)[\[7\]](#)
- Withdrawal: Carefully remove the catheter and syringe.
- Timing of Treatment: For postpartum SCE, treatment is typically administered around 40 days postpartum.[\[3\]](#)[\[5\]](#) In repeat breeder cases, it can be administered after insemination.[\[6\]](#)[\[7\]](#)

## Protocol 3: Post-Treatment Efficacy Assessment

This protocol describes the methods for evaluating the success of the **Cephapirin Benzathine** treatment.

#### Materials:

- Equipment for cytobrush sampling (as in Protocol 1).
- Estrus detection aids (e.g., teaser bull, visual observation).

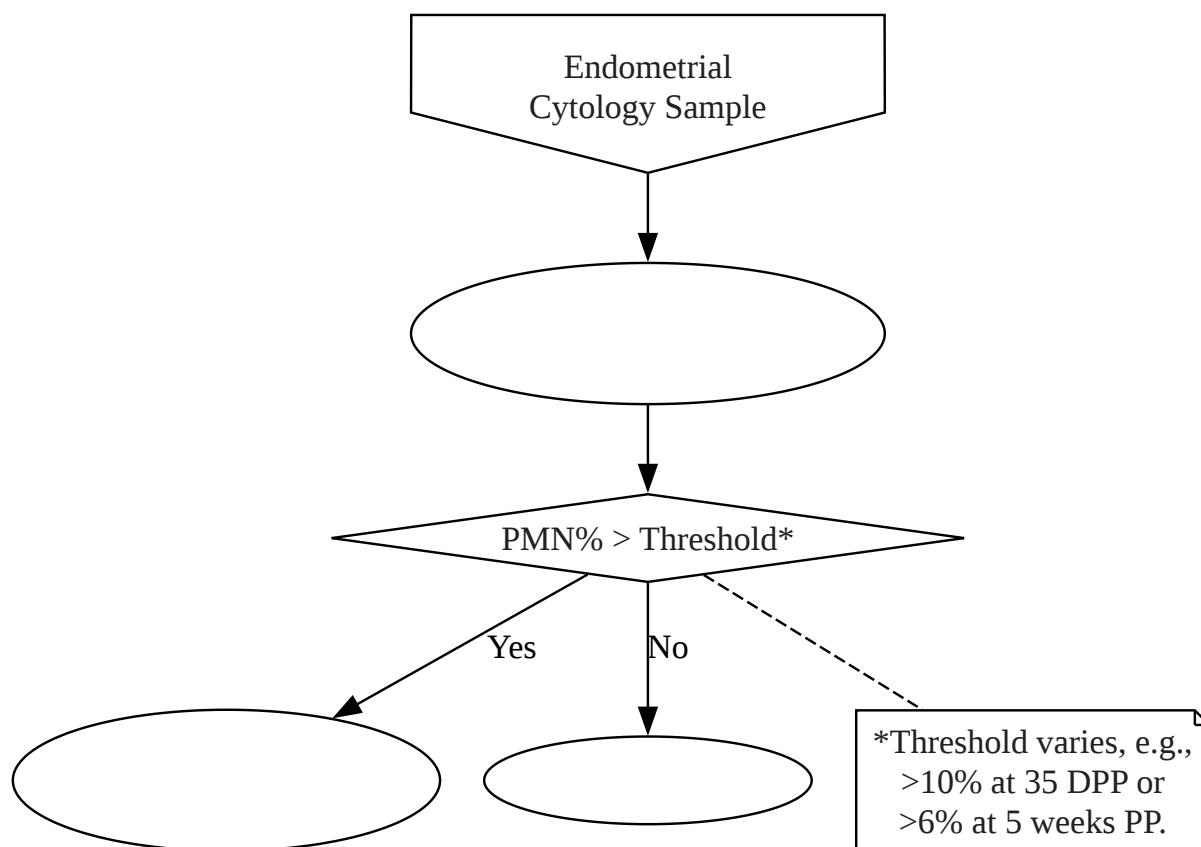
- Artificial insemination equipment.
- Ultrasonography equipment for pregnancy diagnosis.

Procedure:

- Assessment of Clinical Recovery:
  - At the first postpartum estrus following treatment, repeat the endometrial cytology procedure (Protocol 1).[\[3\]](#)[\[5\]](#)
  - An animal is considered "recovered" if the PMN percentage drops to a normal level (e.g.,  $\leq 5\%$ ).[\[3\]](#)[\[5\]](#)
- Monitoring Reproductive Performance:
  - Observe all animals daily for signs of estrus.
  - Record the date of the first service post-treatment.
  - Perform artificial insemination at the subsequent estrus after treatment.
- Pregnancy Diagnosis:
  - Perform pregnancy diagnosis, typically via ultrasonography or rectal palpation, approximately 60 days after insemination to confirm conception.[\[4\]](#)
- Data Collection: Key performance indicators to measure include:
  - Recovery Rate: Percentage of treated animals with PMN counts returning to normal.
  - Days Open: Interval from calving to conception.
  - First Service Conception Rate: Percentage of animals that conceive at the first insemination post-treatment.
  - Overall Conception Rate: Percentage of animals pregnant after a defined breeding period.[\[4\]](#)

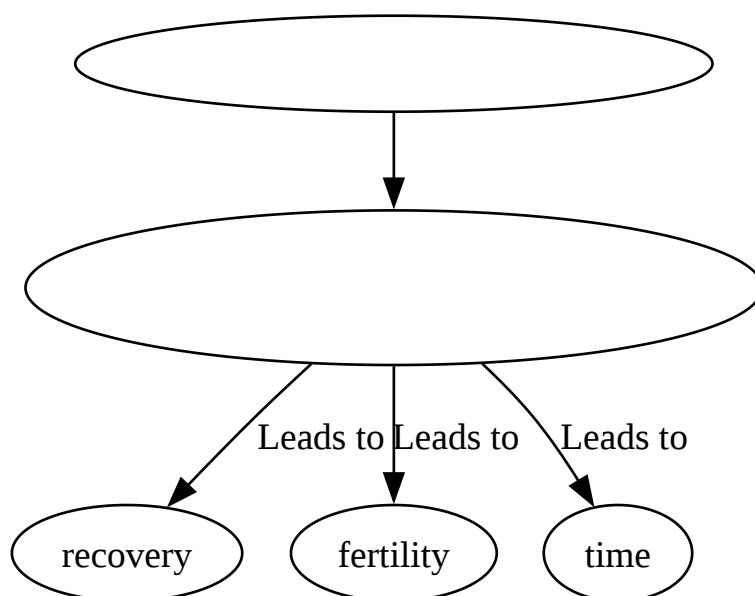
## Visualized Workflows and Pathways

Caption: Experimental workflow for evaluating **Cephapirin Benzathine** efficacy.



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Caption: Diagnostic decision tree for Subclinical Endometritis (SCE).



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Caption: Logical pathway from treatment to improved reproductive outcomes.

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- To cite this document: BenchChem. [Application Notes: Cephapirin Benzathine for Subclinical Endometritis in Buffaloes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047228#use-of-cephapirin-benzathine-in-subclinical-endometritis-in-buffaloes]

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